

Competence-Stimulating Peptide-12261 supplier and datasheet

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Compound of Interest

Compound Name: 1235882-91-3

CAS No.: 1235882-91-3

Cat. No.: B612703

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Technical Application Note: Competence-Stimulating Peptide-12261 (CSP-12261)

Abstract & Scope

Competence-Stimulating Peptide-12261 (CSP-12261) is the specific quorum-sensing pheromone required to induce natural genetic competence in the type strain of *Streptococcus mitis* (NCTC 12261 / ATCC 49456). Unlike the well-characterized *Streptococcus pneumoniae* CSP variants (CSP-1, CSP-2), *S. mitis* strains exhibit high pherotype diversity. CSP-12261 is critical for researchers studying horizontal gene transfer (HGT), antibiotic resistance reservoirs in the oral microbiome, and streptococcal evolution.

This guide provides the physicochemical specifications of CSP-12261 and details an optimized protocol for inducing transformation, addressing the historical difficulty of transforming *S. mitis* in laboratory conditions.

Technical Specifications (Datasheet)

Identity & Sequence

- Peptide Name: CSP-12261 (Mitis-12261 Pheromone)[1][2]
- Target Organism: Streptococcus mitis NCTC 12261 (Type Strain)[3][4][5][6][7]
- Amino Acid Sequence: E-I-R-Q-T-H-N-I-F-F-N-F-F-K-R-R
- Length: 16 Amino Acids[7]
- Molecular Weight: ~2178.5 Da (Theoretical)

Physicochemical Properties

Property	Specification	Notes
Purity	≥ 95% (HPLC)	Critical for consistent signaling threshold.
Counter-ion	Trifluoroacetate (TFA)	Standard for synthetic peptides; remove if sensitive.
Solubility	Water or 10% Acetic Acid	Basic residues (Arg, Lys) aid solubility, but hydrophobic core (Phe, Ile) may require sonication or mild acidification.
Appearance	White Lyophilized Powder	Hygroscopic.
Storage	-20°C (Desiccated)	Stable for >1 year in lyophilized form.

Commercial Suppliers

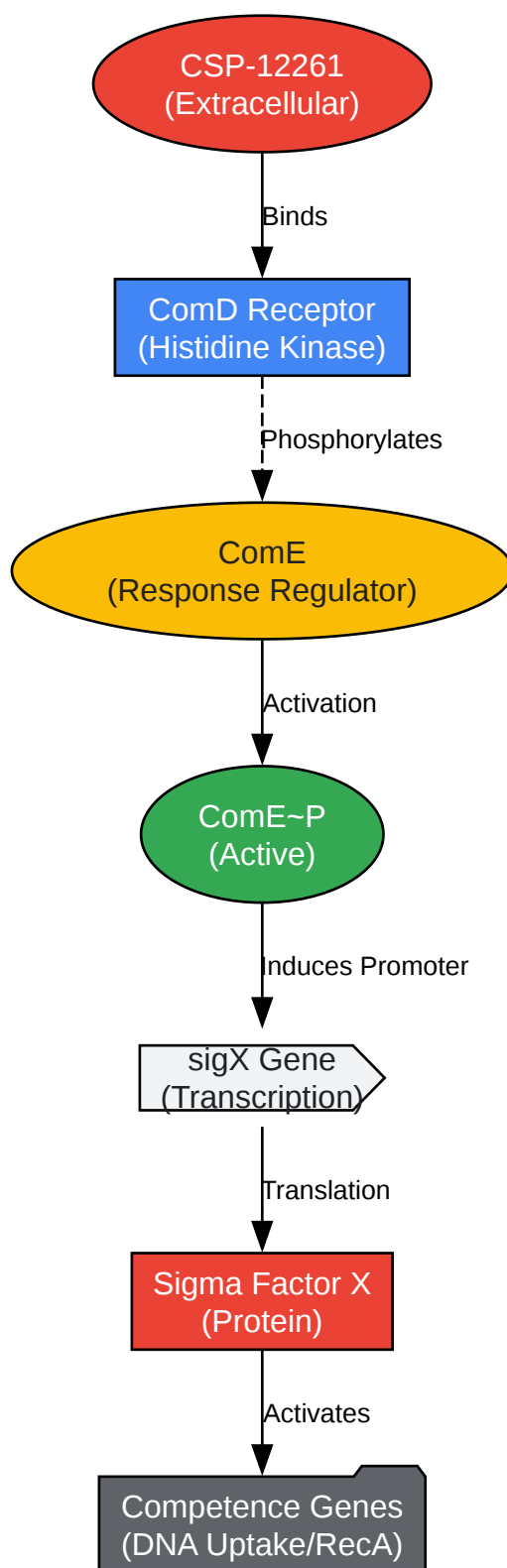
- Primary: AnaSpec, GenScript, MedChemExpress.
- Note: Custom synthesis is often required if stock is unavailable, using the sequence provided above.

Biological Mechanism: The ComCDE Pathway

CSP-12261 functions as an autoinducer. It binds to the histidine kinase receptor (ComD) on the bacterial surface, initiating a phosphorylation cascade that activates the alternative sigma factor SigX (

).^[8] SigX drives the transcription of the "competence regulon"—genes required for DNA uptake and recombination.^[8]

Figure 1: CSP-12261 Signaling Cascade



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Caption: The CSP-12261 ligand binds ComD, triggering ComE phosphorylation, which induces SigX expression to activate the competence state.

Experimental Protocols

Protocol A: Reconstitution & Storage

Rationale: Peptides adhere to plastics and degrade via oxidation. Proper handling is essential for reproducibility.

- Vessel: Use low-protein-binding polypropylene tubes (e.g., LoBind).
- Solvent: Add sterile, endotoxin-free water. If the peptide does not dissolve immediately, add 10% acetic acid dropwise or sonicate briefly.
 - Target Stock Concentration: 1 mM (approx. 2.2 mg/mL).
- Aliquoting: Divide into small aliquots (e.g., 20 µL) to avoid freeze-thaw cycles.
- Storage: Store aliquots at -80°C.

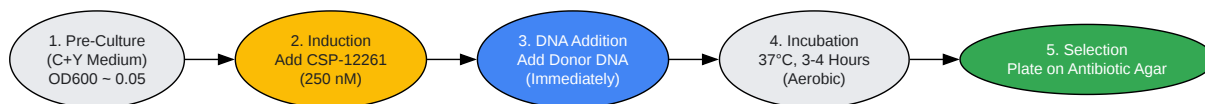
Protocol B: Optimized Transformation Assay for *S. mitis*

Rationale: Unlike *S. pneumoniae*, *S. mitis* NCTC 12261 transforms poorly in rich media (THB). This protocol uses C+Y (Casamino acids + Yeast extract) semi-defined medium, which is critical for success (Salvadori et al., 2016).

Materials:

- *S. mitis* NCTC 12261 glycerol stock.
- C+Y Medium: (pH 6.8) – Crucial: Do not use THB.
- CSP-12261 (1 mM stock).
- Donor DNA: PCR amplicon (preferred) or plasmid.[\[9\]](#)[\[10\]](#)
- Selection Antibiotic (e.g., Erythromycin, Spectinomycin).

Workflow Diagram:



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Caption: Step-by-step workflow for CSP-12261 induced transformation in *S. mitis*.

Detailed Steps:

- Inoculation: Dilute an overnight culture of *S. mitis* 1:100 into fresh C+Y medium.
- Growth: Incubate at 37°C (5% CO₂ or aerobic) until OD₆₀₀ reaches 0.04 – 0.06.
 - Note: Competence is transient.[6][9] Inducing at high OD (late log) will fail.
- Induction: Add CSP-12261 to a final concentration of 200–300 nM.
- Transformation: Immediately add donor DNA.
 - Amplicons: Use ~100 ng/mL. Ensure flanking homology regions are >1 kb for best efficiency.
 - Plasmids: Use ~1 µg/mL (Lower efficiency expected).
- Expression: Incubate at 37°C for 3–4 hours to allow phenotypic expression of the resistance marker.
- Selection: Plate appropriate dilutions onto blood agar containing the selection antibiotic. Incubate overnight.

Troubleshooting & Critical Factors

Issue	Probable Cause	Corrective Action
No Transformants	Wrong Medium	<i>S. mitis</i> competence is often inhibited in rich broths like THB. Switch to C+Y medium.
Wrong CSP	Ensure you are using CSP-12261 (EIRQ...), not CSP-1 or CSP-2 from <i>S. pneumoniae</i> .	
Late Induction	Induce strictly at OD ₆₀₀ 0.04–0.06. Late log phase cells become refractory to CSP.	
Low Efficiency	pH Sensitivity	Ensure media pH is 6.8–7.2. Acidic conditions (< pH 6.5) deactivate the peptide or receptor.
Peptide Oxidation	Methionine/Tryptophan residues (if present in variants) oxidize. Use fresh aliquots.	

References

- Salvadori, G., Junges, R., Morrison, D. A., & Petersen, F. C. (2016). Overcoming the Barrier of Low Efficiency during Genetic Transformation of *Streptococcus mitis*.^[8] *Frontiers in Microbiology*, 7, 1009.
 - Relevance: Defines the optimized protocol using C+Y media and CSP dosage.
- Kilian, M., et al. (2008).
 - Relevance: Establishes the phylogenetic relationship and phenotype diversity of the *Mitis* group.
- AnaSpec Product Data.

- Relevance: Confirmation of peptide sequence (EIRQTHNIFNFFKRR) and commercial availability.[1]
- (Search Catalog: CSP-12261)
- Johnston, C., et al. (2014). Bacterial transformation: distribution, shared mechanisms and divergent control. Nature Reviews Microbiology, 12(3), 181-196.
- Relevance: Review of the ComCDE general mechanism.

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Sources

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